Technical Support Center: 6-Chloro-N-methoxy-N-methylnicotinamide

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Compound of Interest

Compound Name:	*6-chloro-N-methoxy-N-methylnicotinamide*
CAS No.:	*149281-42-5*
Cat. No.:	*B132986*

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Welcome to the technical support guide for **6-chloro-N-methoxy-N-methylnicotinamide** (CAS RN: 149281-42-5). This document is intended for researchers, scientists, and drug development professionals to ensure the stability, safe handling, and successful application of this versatile research intermediate. As a Weinreb amide derivative of 6-chloronicotinic acid, its unique properties require specific storage and handling procedures to maintain its integrity.

Frequently Asked Questions (FAQs)

Q1: What are the optimal long-term storage conditions for **6-chloro-N-methoxy-N-methylnicotinamide**?

A1: To ensure the long-term stability and purity of **6-chloro-N-methoxy-N-methylnicotinamide**, it is crucial to store it under controlled conditions. The primary degradation pathway is hydrolysis of the N-methoxy-N-methylamide (Weinreb amide) functional group, which is accelerated by moisture and acidic environments[1].

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Parameter	Recommendation	Rationale
Temperature	-20°C	Minimizes degradation kinetics.
Atmosphere	Inert gas (Argon or Nitrogen)	Protects against atmospheric moisture and oxygen.
Light	Amber vial or light-protected container	Prevents potential photodegradation.
Humidity	<10% RH (use of desiccants)	Prevents hydrolysis of the moisture-sensitive Weinreb amide[1].

Q2: What personal protective equipment (PPE) should I use when handling this compound?

A2: Based on the Safety Data Sheet (SDS), **6-chloro-N-methoxy-N-methylnicotinamide** is classified as a skin and eye irritant[2]. Therefore, the following PPE is mandatory:

- Eye Protection: Wear safety glasses with side shields or chemical goggles[2].
- Hand Protection: Use chemically resistant gloves (e.g., nitrile)[2].
- Body Protection: A standard laboratory coat is required.
- Work Area: Handle the compound in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any potential aerosols.

Q3: Which solvents are recommended for dissolving 6-chloro-N-methoxy-N-methylnicotinamide?

A3: The choice of solvent is critical to prevent degradation. Weinreb amides are generally stable in anhydrous aprotic solvents. Protic solvents, especially under acidic conditions, should be avoided to prevent hydrolysis of the N-methoxy group[1].

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Recommended Solvents (Anhydrous)	Solvents to Use with Caution	Solvents to Avoid
Dichloromethane (DCM)	Tetrahydrofuran (THF)	Methanol, Ethanol (and other alcohols)
Acetonitrile (ACN)	Diethyl Ether	Water
Toluene	Ethyl Acetate	Any acidic solutions or buffers
N,N-Dimethylformamide (DMF)		

Note: When using solvents from the "Use with Caution" list, ensure they are anhydrous and free of acidic impurities. Peroxide-free THF is recommended.

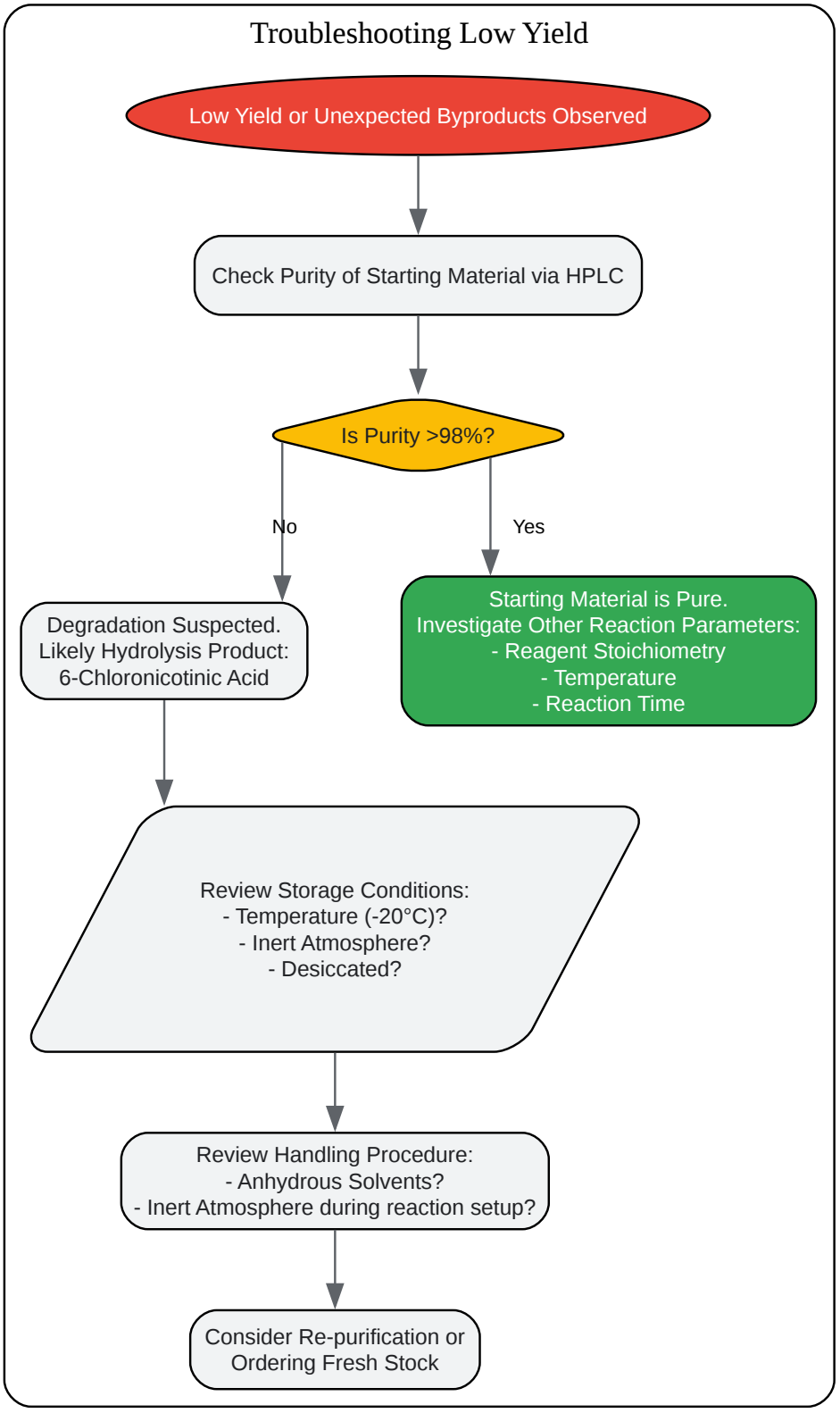
Troubleshooting Guide

Issue 1: My reaction yield is lower than expected, or I am observing unexpected byproducts.

This is a common issue that often points to the degradation of the **6-chloro-N-methoxy-N-methylnicotinamide** starting material.

Workflow for Investigating Low Yield or Impurities:

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Caption: Troubleshooting workflow for low reaction yields.

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Analytical Confirmation of Degradation:

The primary degradation product is likely 6-chloronicotinic acid. You can confirm its presence using HPLC or NMR spectroscopy.

- HPLC Analysis:
  - A reverse-phase HPLC method can be used to separate **6-chloro-N-methoxy-N-methylnicotinamide** from 6-chloronicotinic acid.
  - Expected Observation: A new, more polar peak will appear at an earlier retention time compared to the parent compound. For reference, a method using a C18 column with a mobile phase of acetonitrile and water (with a formic or phosphoric acid modifier) can be employed[3]. The parent Weinreb amide is less polar and will have a longer retention time.
- ^{1}H NMR Spectroscopy:
  - **6-chloro-N-methoxy-N-methylnicotinamide**: Look for characteristic singlets for the N-methyl and O-methyl protons.
  - 6-Chloronicotinic Acid (in DMSO-d_6): The spectrum will show characteristic aromatic protons and a broad singlet for the carboxylic acid proton[1]. The distinct methyl signals from the Weinreb amide will be absent.

Issue 2: The physical appearance of the compound has changed (e.g., color change, clumping).

This can be an indicator of moisture absorption or degradation. The compound should be a colorless to light yellow clear liquid.

- Possible Cause: Improper storage, such as a compromised container seal, allowing moisture to enter.
- Recommended Action:
  - Do not use the compound in a critical experiment.

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- Perform a purity check using HPLC as described in Issue 1.
- If degradation is confirmed, it is best to procure a fresh batch of the reagent.

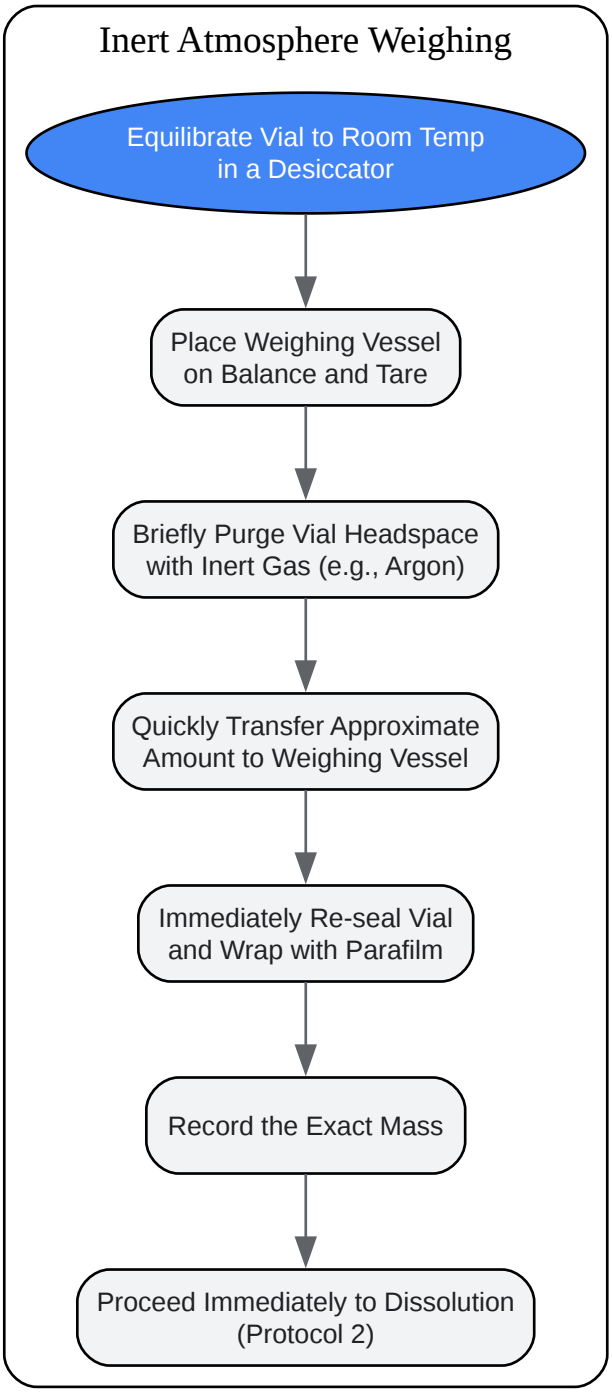
Experimental Protocols

Protocol 1: Handling and Weighing the Compound

Given the compound's sensitivity to moisture, all handling should be performed using inert atmosphere techniques.

Diagram of Inert Atmosphere Weighing Workflow:

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Caption: Workflow for weighing moisture-sensitive compounds.

Step-by-Step Procedure:

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- Remove the vial of **6-chloro-N-methoxy-N-methylnicotinamide** from the -20°C freezer and place it in a desiccator to allow it to warm to room temperature. This prevents condensation of atmospheric moisture on the cold vial.
- Prepare a clean, dry weighing vessel (e.g., a small flask).
- Have a source of dry inert gas (argon or nitrogen) ready[4].
- Once the vial has reached room temperature, briefly remove the cap and immediately apply a gentle stream of inert gas into the headspace of the vial.
- Quickly and carefully transfer the desired amount of the liquid compound into the tared weighing vessel.
- Immediately reseal the original vial, wrap the cap with Parafilm, and return it to the -20°C freezer.
- Record the exact weight of the transferred compound.
- Proceed immediately to the dissolution step to minimize atmospheric exposure.

Protocol 2: Preparation of a Stock Solution

This protocol outlines the preparation of a stock solution using quantitative transfer techniques to ensure accurate concentration.

Step-by-Step Procedure:

- Following Protocol 1, weigh the desired amount of **6-chloro-N-methoxy-N-methylnicotinamide** into a clean, dry beaker or flask.
- Add a portion (approximately half of the final desired volume) of your chosen anhydrous aprotic solvent (see FAQ 3) to the vessel.
- Stir the mixture gently with a magnetic stir bar until the compound is fully dissolved.
- To ensure all the compound is transferred, perform a quantitative transfer:

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  - Carefully pour the solution into a volumetric flask of the appropriate size.
  - Rinse the original vessel with a small amount of the anhydrous solvent.
  - Transfer this rinsing into the volumetric flask[2][5].
  - Repeat the rinsing step two more times.
- Add additional anhydrous solvent to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Cap the volumetric flask and invert it several times (at least 10-15 times) to ensure the solution is homogeneous.
- If the stock solution is not for immediate use, it should be stored under an inert atmosphere at -20°C.

Protocol 3: Aliquoting and Storing Stock Solutions

To avoid repeated freeze-thaw cycles and minimize the risk of contamination and degradation of the main stock solution, it is highly recommended to prepare single-use aliquots.

Step-by-Step Procedure:

- Prepare a series of small, amber glass vials with screw caps that have chemically resistant liners (e.g., PTFE).
- Dry the vials and caps in an oven (e.g., at 120°C for at least 4 hours) and allow them to cool in a desiccator.
- Under a gentle stream of inert gas, use a calibrated pipette to dispense the desired volume of the stock solution into each vial.
- Purge the headspace of each vial with inert gas before tightly sealing the cap.
- Wrap the caps with Parafilm for an extra layer of protection.

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- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C.

By adhering to these storage, handling, and troubleshooting guidelines, researchers can ensure the integrity of **6-chloro-N-methoxy-N-methylnicotinamide**, leading to more reliable and reproducible experimental outcomes.

References

- Exploring 6-Chloronicotinic Acid: Properties, Applications, and Manufacturing. (n.d.). Retrieved January 5, 2026, from [Link]
- How to store reagents under an inert gas : r/labrats. (2025, April 24). Reddit. Retrieved January 5, 2026, from [Link]
- The Science Behind Ketone Synthesis: The Weinreb Amide Approach. (n.d.). Retrieved January 5, 2026, from [Link]
- Quantitative Transfer and Preparation of Solutions Using Volumetric Glassware. (2017, August 31). YouTube. Retrieved January 5, 2026, from [Link]
- 6-chloronicotinic acid (Ref: IC-0) - AERU - University of Hertfordshire. (2025, October 17). Retrieved January 5, 2026, from [Link]
- Separation of 6-Chloronicotinic acid on Newcrom R1 HPLC column - SIELC Technologies. (n.d.). Retrieved January 5, 2026, from [Link]
- Synthesis of Weinreb and their Derivatives (A-Review) - ResearchGate. (2020, May 6). Retrieved January 5, 2026, from [Link]
- Weinreb amide, synthesis, reactivity and preparation of ketone by alkyl Lithium or Grignard reagent. - YouTube. (2022, August 16). Retrieved January 5, 2026, from [Link]
- Introduction to Weinreb amides. - YouTube. (2012, September 7). Retrieved January 5, 2026, from [Link]

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- Quantitative Transfer | PDF - Scribd. (n.d.). Retrieved January 5, 2026, from [Link]
- Quantitative Transfer - Chemical Education Xchange. (n.d.). Retrieved January 5, 2026, from [Link]
- Transferring Air-Sensitive Reagents. (n.d.). Retrieved January 5, 2026, from [Link]
- Quantitative Techniques in Volumetric Analysis - ACS Publications. (n.d.). Retrieved January 5, 2026, from [Link]
- How Much Retention Time Variation Is Normal? - LCGC International. (n.d.). Retrieved January 5, 2026, from [Link]
- N'-Methylnicotinamide | C7H8N2O | CID 64950 - PubChem. (n.d.). Retrieved January 5, 2026, from [Link]
- hplc retention times: Topics by Science.gov. (n.d.). Retrieved January 5, 2026, from [Link]
- **6-chloro-n-methoxy-n-methylnicotinamide** (C8H9ClN2O2) - PubChemLite. (n.d.). Retrieved January 5, 2026, from [Link]
- Nicotinamide Solubility in Ethanol + Acetonitrile at Different Temperatures - Regular Article. (n.d.). Retrieved January 5, 2026, from [Link]

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Sources

- 1. 6-Chloronicotinic acid(5326-23-8) 1H NMR [m.chemicalbook.com]
- 2. scribd.com [scribd.com]
- 3. Separation of 6-Chloronicotinic acid on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 4. reddit.com [reddit.com]

- 5. youtube.com [youtube.com]
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